

Technical Guide: Physicochemical Properties and Synthesis of Dimethyl Pimelate-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **Dimethyl pimelate-d4**, a deuterated analog of Dimethyl pimelate. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative analyses or to investigate kinetic isotope effects. This guide includes a summary of its physicochemical properties, a detailed experimental protocol for its synthesis, and a description of its analytical characterization.

Core Chemical Properties

Quantitative data for **Dimethyl pimelate-d4** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄	[1]
Molecular Weight	192.25 g/mol	[1]
Exact Mass	192.129	[1]
CAS Number	120811-82-7	[1]
Appearance	Typically exists as a solid at room temperature	[1]
Boiling Point	250.3 ± 0.0 °C at 760 mmHg	[1]
Density	1.0 ± 0.1 g/cm ³	[1]
Flash Point	105.4 ± 16.9 °C	[1]
LogP	1.19	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	8	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Synthesis of Dimethyl Pimelate-d4

The synthesis of **Dimethyl pimelate-d4** can be achieved through the esterification of pimelic acid-d4 with methanol. The following protocol is adapted from the synthesis of the non-deuterated analog.[2] The key modification is the use of a deuterated starting material, pimelic acid-d4, which can be synthesized or commercially sourced.

Experimental Protocol: Esterification of Pimelic Acid-d4

Materials:

- Pimelic acid-d4
- Methanol (anhydrous)
- p-Toluenesulfonic acid
- Sodium carbonate
- Glass reactor with stirring and thermometer
- Distillation apparatus

Procedure:

- In a 50-liter glass reactor equipped with a stirrer and a thermometer, combine 5000 g of pimelic acid-d4, 25000 ml of methanol, and 200 g of p-toluenesulfonic acid.[2]
- Initiate stirring and heat the mixture to reflux for 7 hours.[2] The progress of the reaction can be monitored by sampling and analyzing the remaining starting material, with the reaction considered complete when less than 0.5% of the raw material remains.[2]
- Once the reaction is complete, cool the mixture to room temperature.[2]
- Neutralize the p-toluenesulfonic acid by adding 300 g of sodium carbonate and stirring.[2]
- Filter the mixture to remove the solids.[2]
- Remove the methanol from the filtrate by distillation to obtain crude **Dimethyl pimelate-d4**. [2]
- Purify the crude product by high-vacuum distillation. In a 5000-ml single-mouth bottle, heat the crude product with an oil bath temperature of 110°C and a vacuum of 42 Pa. The purified **Dimethyl pimelate-d4** will be collected at a gas-phase temperature of 74°C.[2]

This procedure is expected to yield a product with high purity (e.g., 99.8%) and a high yield (e.g., 98.08%).[2]

Analytical Characterization

The structure and purity of the synthesized **Dimethyl pimelate-d4** should be confirmed by standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H -NMR:** The ^1H -NMR spectrum of **Dimethyl pimelate-d4** is expected to be similar to that of the non-deuterated analog, with the key difference being the absence of signals corresponding to the deuterated positions. The spectrum of the non-deuterated compound shows characteristic peaks for the different methylene and methyl protons.[3] In the d4 version, the signals for the protons at the deuterated positions will be absent or significantly reduced in intensity.
- ^{13}C -NMR:** In the ^{13}C -NMR spectrum, the carbon atoms bonded to deuterium will exhibit a characteristic triplet multiplicity due to C-D coupling. The chemical shifts of these carbons will be slightly shifted upfield compared to the non-deuterated compound.

Mass Spectrometry (MS)

The mass spectrum of **Dimethyl pimelate-d4** will show a molecular ion peak (M^+) at m/z corresponding to its molecular weight of 192.25. The fragmentation pattern is expected to be similar to that of the non-deuterated Dimethyl pimelate, with fragments showing a mass shift corresponding to the presence of four deuterium atoms.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Dimethyl pimelate-d4**.



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Caption: Synthesis workflow for **Dimethyl pimelate-d4**.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of Dimethyl Pimelate-d4]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553936/docs#technical-guide-physicochemical-properties-and-synthesis-of-dimethyl-pimelate-d4>]

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